

Zephirol-d7: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zephirol-d7

Cat. No.: B15142805

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **Zephirol-d7**, a deuterated analogue of the quaternary ammonium compound Zephirol (benzalkonium chloride). This guide details its chemical properties, mechanism of action, and relevant experimental considerations.

Core Chemical Data

Zephirol-d7, a labeled version of the antiseptic agent Zephirol, is a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies. Its deuteration provides a distinct mass spectrometric signature, allowing it to be differentiated from its non-deuterated counterpart.

Property	Value	Reference
CAS Number	1998128-83-8	[1]
Molecular Weight	347.03 g/mol	[2][3]
Molecular Formula	C ₂₁ H ₃₁ D ₇ ClN	[2][3]
Synonyms	N-Dodecyl-N,N-dimethylbenzenemethanaminium-d7 Chloride, Benzododecinium-d7 Chloride, Benzyldimethyldodecylammonium-d7 Chloride	[2]

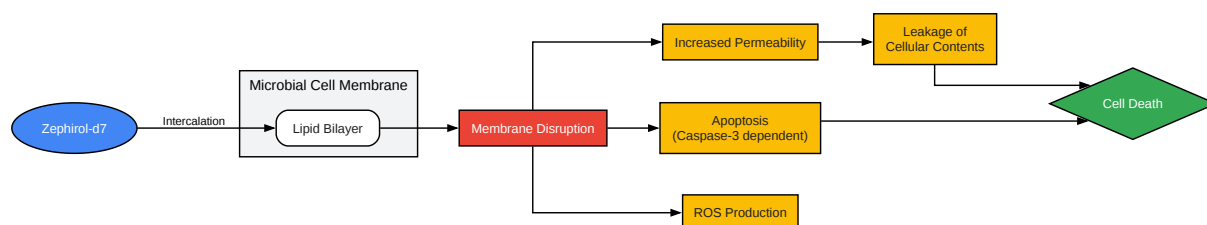
Mechanism of Action: Disrupting Microbial Integrity

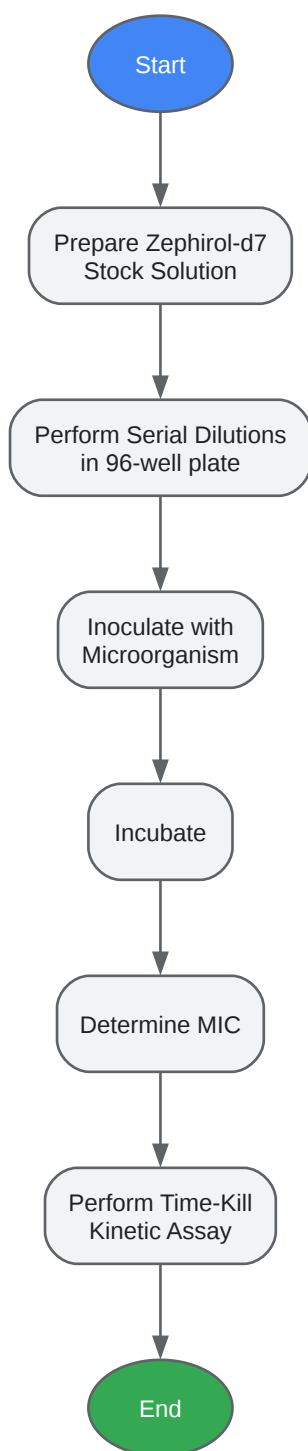
Zephirol, as a member of the quaternary ammonium compound (QAC) family, exerts its potent antimicrobial effects primarily through the disruption of microbial cell membranes.^{[2][4]} This mechanism is broadly effective against a range of bacteria, fungi, and enveloped viruses.^{[1][3]}

The cationic head of the Zephirol molecule is attracted to the negatively charged components of the microbial cell surface.^[5] Its amphiphilic nature allows the hydrophobic alkyl chain to intercalate into and disrupt the lipid bilayer of the cell membrane.^{[2][6]} This leads to a cascade of detrimental effects:

- **Increased Membrane Permeability:** The integration of Zephirol molecules into the membrane compromises its structural integrity, leading to increased permeability.^{[2][4]}
- **Leakage of Cellular Contents:** Essential intracellular components, such as ions, nucleotides, and enzymes, leak out of the compromised cell, leading to metabolic disruption and ultimately, cell death.^{[1][2]}
- **Enzyme Deactivation:** Beyond membrane disruption, Zephirol can also inactivate critical enzymes within the cell, further contributing to its demise.^[1]

Recent studies have also elucidated more specific cellular responses to QACs, including the induction of apoptosis through caspase-3 dependent pathways and the generation of reactive oxygen species (ROS).^[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzalkonium chloride - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Benzalkonium Chloride? [synapse.patsnap.com]
- 3. Benzalkonium Chlorides: Uses, Regulatory Status, and Microbial Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 4. What is Benzalkonium Chloride used for? [synapse.patsnap.com]
- 5. Frontiers | Quaternary ammonium compounds in hypersensitivity reactions [frontiersin.org]
- 6. gosset.ai [gosset.ai]
- To cite this document: BenchChem. [Zephirol-d7: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142805#zephirol-d7-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com